

Application Notes and Protocols for In Vitro Cytotoxicity Assessment of Artonin E

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Compound of Interest

Compound Name: Artonin E

Cat. No.: B1667623

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Introduction

Artonin E, a prenylated flavonoid isolated from plants of the *Artocarpus* genus, has demonstrated significant cytotoxic effects against various cancer cell lines.^{[1][2][3]} This document provides a comprehensive overview of the in vitro cytotoxicity of **Artonin E**, including its effects on different cancer cell lines and detailed protocols for assessing its cytotoxic and apoptotic activities. The primary mechanism of **Artonin E**-induced cell death is through the induction of apoptosis, mediated by the intrinsic mitochondrial pathway.^{[1][4]}

Data Presentation

The cytotoxic activity of **Artonin E** is typically quantified by its half-maximal inhibitory concentration (IC₅₀), which represents the concentration of the compound that inhibits 50% of cell growth or viability. The IC₅₀ values for **Artonin E** have been determined in several cancer cell lines, as summarized in the tables below.

Table 1: IC₅₀ Values of **Artonin E** in 2D Cancer Cell Cultures

Cell Line	Cancer Type	Incubation Time (hours)	IC50 (µg/mL)	IC50 (µM)	Reference
SKOV-3	Ovarian Cancer	72	6.0 ± 0.8	-	
MCF-7	Breast Cancer	24	-	3.8	
MCF-7	Breast Cancer	48	-	5.1	
MCF-7	Breast Cancer	72	-	6.9	
LoVo	Colon Cancer	24	11.73 ± 1.99	-	
HCT116	Colon Cancer	24	3.25 ± 0.24	-	

Table 2: IC50 Values of **Artonin E** in 3D Spheroid Cultures

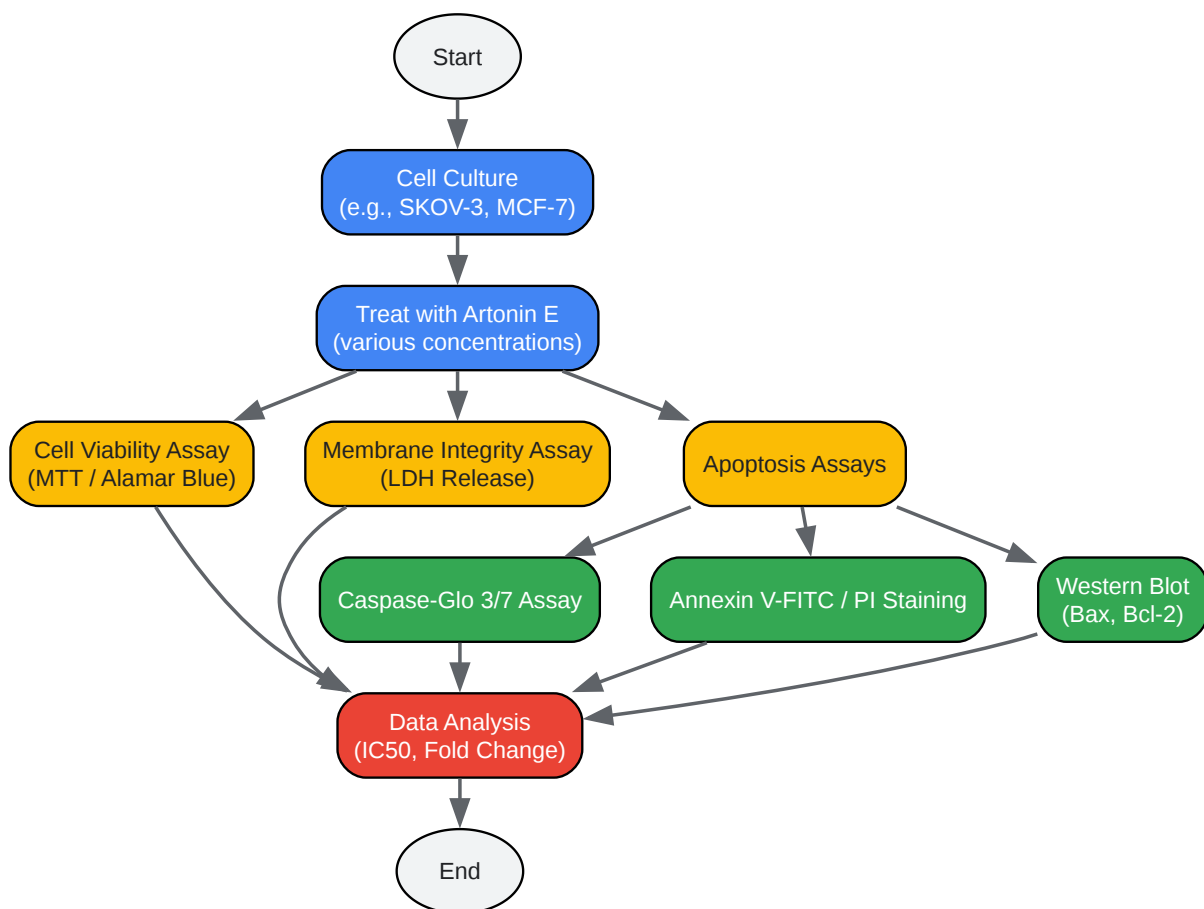
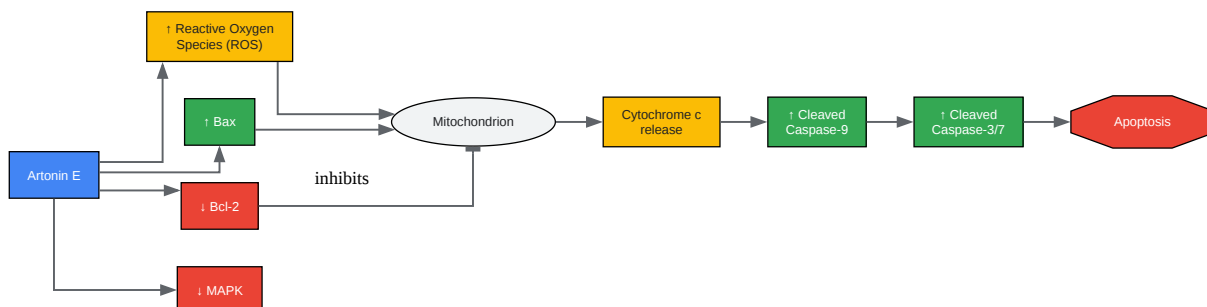
Cell Line	Culture Type	Incubation Time (hours)	IC50 (µg/mL)	Reference
SKOV-3	3D Spheroid	72	25.0 ± 0.8	
T1074 (Normal Ovarian)	2D Culture	72	28.0 ± 0.8	
T1074 (Normal Ovarian)	3D Spheroid	72	85.0 ± 0.5	

Note: The higher IC50 values in 3D cultures suggest increased resistance compared to 2D monolayer cultures, which may better mimic the in vivo tumor microenvironment.

Signaling Pathway

Artonin E induces apoptosis primarily through the intrinsic (mitochondrial) signaling pathway. This involves the upregulation of pro-apoptotic proteins like Bax and the downregulation of anti-

apoptotic proteins such as Bcl-2. This shift in the Bax/Bcl-2 ratio leads to mitochondrial membrane permeabilization, release of cytochrome c, and subsequent activation of caspase-9 and effector caspases like caspase-3 and -7.



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